

(+)-2-Octylamine hydrochloride physical properties

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Compound of Interest

Compound Name: (+)-2-Octylamine hydrochloride

CAS No.: 61289-25-6

Cat. No.: B12778346

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Technical Guide: (+)-2-Octylamine Hydrochloride

Physical Properties, Synthesis, and Applications in Chiral Resolution

Executive Summary

(+)-2-Octylamine (also known as (S)-(+)-2-Aminooctane) is a critical chiral building block and resolving agent in organic synthesis. While often supplied as the free base liquid, the hydrochloride salt form is frequently generated in situ or isolated for stability during pharmaceutical intermediate processing. This guide provides a comprehensive analysis of the physicochemical properties of the (S)-enantiomer, its conversion to the hydrochloride salt, and its primary application: the optical resolution of racemic acids.

Chemical Identity & Stereochemistry

The stereochemical designation is critical. The dextrorotatory (+) isomer of 2-octylamine corresponds to the (S) configuration.

Parameter	Details
IUPAC Name	(S)-Octan-2-amine hydrochloride
Common Name	(+)-2-Octylamine hydrochloride; (S)-2-Aminooctane HCl
CAS Number (Free Base)	34566-04-6 (Specific for (S)-isomer)
CAS Number (Racemic)	693-16-3 (Free base), 142-95-0 (n-Octylamine HCl - Note: Distinguish from linear isomer)
Molecular Formula	C ₈ H ₂₀ ClN (Salt); C ₈ H ₁₉ N (Base)
Molecular Weight	165.70 g/mol (Salt); 129.25 g/mol (Base)
SMILES	CKyN.Cl
Stereochemistry	(S)-Configuration; (+)-Rotation

Physical & Thermodynamic Properties[3][4][5]

The following data consolidates experimental values for the commercially available free base and the derived hydrochloride salt.

Table 1: Physicochemical Specifications

Property	(S)-(+)-2-Octylamine (Free Base)	(+)-2-Octylamine Hydrochloride (Salt)
Physical State	Colorless to pale yellow liquid	White crystalline solid (Hygroscopic)
Melting Point	-5 °C to -1 °C	~140–160 °C (Decomposes; varies w/ hydration)
Boiling Point	164–166 °C (at 760 mmHg)	N/A (Sublimes/Decomposes)
Density	0.771 g/mL (at 25 °C)	~1.05 g/cm ³ (Estimated solid density)
Refractive Index	1.423	N/A
Optical Rotation	(neat)	(c=2, EtOH)
Solubility	Miscible with EtOH, Ether; Slightly soluble in	Soluble in , EtOH; Insoluble in non-polar solvents
pKa	10.65 (Conjugate acid)	N/A



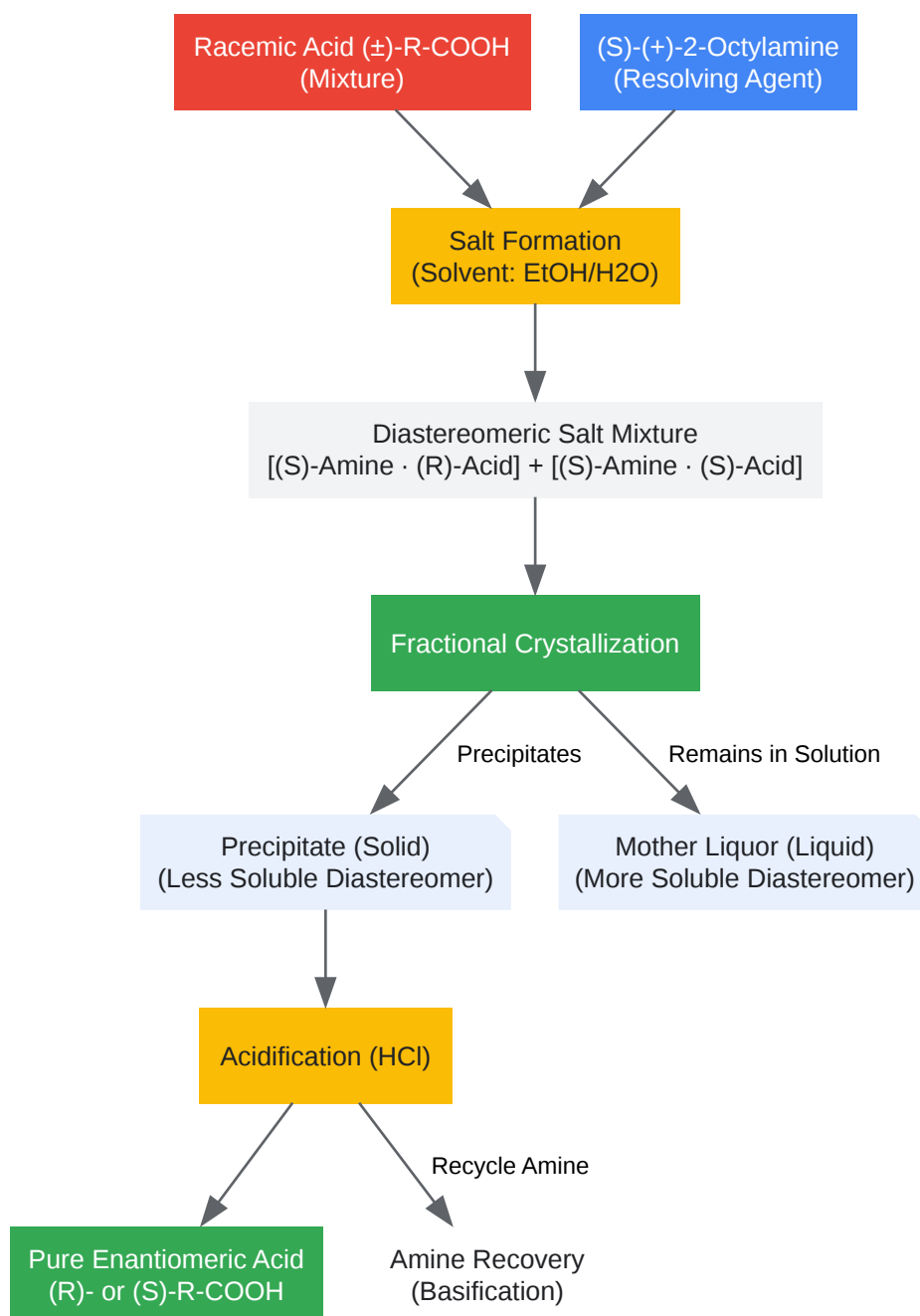
Critical Note on Salt Properties: The hydrochloride salt of secondary alkyl amines like 2-octylamine is significantly more hygroscopic than linear analogues (e.g., n-octylamine HCl, mp 198°C). Precise melting points for the chiral salt often vary due to trace moisture absorption.

Application: Chiral Resolution Mechanism

The primary utility of (+)-2-Octylamine is the resolution of racemic acids (e.g., mandelic acid derivatives, N-protected amino acids). The mechanism relies on the formation of

diastereomeric salts, which possess distinct solubility profiles permitting separation by fractional crystallization.

Diagram 1: Chiral Resolution Workflow



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Caption: Workflow for resolving racemic acids using (S)-(+)-2-Octylamine via diastereomeric salt crystallization.

Experimental Protocols

Protocol 1: Preparation of (+)-2-Octylamine Hydrochloride

Objective: To convert the liquid free base into the stable solid hydrochloride salt for storage or stoichiometry control.

Reagents:

- (S)-(+)-2-Octylamine (Free Base): 12.9 g (100 mmol)
- Hydrochloric acid (4M in Dioxane or Diethyl Ether): 30 mL (120 mmol)
- Solvent: Anhydrous Diethyl Ether (100 mL)

Methodology:

- Dissolution: Dissolve 12.9 g of (S)-(+)-2-Octylamine in 100 mL of anhydrous diethyl ether in a 250 mL round-bottom flask under nitrogen.
- Acidification: Cool the solution to 0°C using an ice bath. Dropwise add 30 mL of 4M HCl/Dioxane with vigorous stirring. A white precipitate will form immediately.
- Precipitation: Continue stirring at 0°C for 30 minutes to ensure complete salt formation.
- Filtration: Filter the white solid under vacuum (Buchner funnel).
- Washing: Wash the filter cake with cold diethyl ether (2 x 20 mL) to remove excess acid and impurities.
- Drying: Dry the solid in a vacuum oven at 40°C for 4 hours.
 - Expected Yield: ~15.5 g (94%)
 - Storage: Store in a desiccator (hygroscopic).

Protocol 2: Determination of Optical Purity (Specific Rotation)

Objective: To validate the enantiomeric excess (ee) of the material.

Reagents:

- Analyte: **(+)-2-Octylamine Hydrochloride** (from Protocol 1)
- Solvent: Absolute Ethanol (Spectroscopic Grade)

Calculation:

Where:

- = Observed rotation (degrees)
- = Path length (dm)
- = Concentration (g/mL)

Steps:

- Prepare a solution of $c = 0.02$ g/mL (2 g/100 mL) in ethanol.
- Zero the polarimeter with pure ethanol blank.
- Fill the 1 dm (100 mm) polarimeter tube with the sample solution.
- Measure rotation at 20°C using the Sodium D-line (589 nm).
- Validation: The specific rotation should fall within +5.0° to +6.5°. If lower, recrystallize from ethanol/ether.

Safety & Handling

Hazard Identification (GHS)[7]

- Signal Word: DANGER

- Hazard Statements:
 - H314: Causes severe skin burns and eye damage (Free Base).
 - H302: Harmful if swallowed.
 - H335: May cause respiratory irritation.
 - H410: Very toxic to aquatic life with long-lasting effects.

Storage Requirements

- Free Base: Store under inert atmosphere (Nitrogen/Argon) to prevent carbonate formation from air (absorption).
- Hydrochloride Salt: Store in a tightly sealed container in a cool, dry place. Hygroscopic: exposure to moisture will cause the salt to clump and degrade optical rotation accuracy.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 34566-04-6, (S)-2-Octylamine. Retrieved from [\[Link\]](#)^[1]
- NIST Chemistry WebBook. 2-Octanamine Thermochemical Data. Retrieved from [\[Link\]](#)

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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